

4-Hydroxy-1-indanone: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: 4-Hydroxy-1-indanone

Cat. No.: B1297909

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This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Hydroxy-1-indanone**, a compound utilized in various research and development applications. موجز This document is intended for researchers, scientists, and drug development professionals to ensure the safe handling and use of this chemical. All quantitative data has been summarized for clarity, and a general protocol for handling chemical spills is provided.

Section 1: Chemical and Physical Properties

4-Hydroxy-1-indanone is a solid, appearing as a white to orange to green powder or crystals. [1][2] Key physical and chemical properties are detailed in the table below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ O ₂	[2][3]
Molecular Weight	148.16 g/mol	[3]
CAS Number	40731-98-4	
Melting Point	242-244 °C	
Appearance	White to Orange to Green powder to crystal	

Section 2: Hazard Identification and GHS Classification

4-Hydroxy-1-indanone is classified as a hazardous substance. The GHS classification, based on aggregated data, indicates that it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.

GHS Classification	Hazard Class & Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Skin Irrit. 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Eye Irrit. 2	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	STOT SE 3	Warning	H335: May cause respiratory irritation

Source:

Section 3: Handling and Storage Precautions

Proper handling and storage are crucial to minimize risks associated with **4-Hydroxy-1-indanone**.

Handling:

- Handle in a well-ventilated place, preferably under a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Wear suitable personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.

- Wash hands thoroughly after handling.
- Use non-sparking tools and prevent fire caused by electrostatic discharge.

Storage:

- Store in a well-ventilated place and keep the container tightly closed.
- Store locked up.
- Keep containers in a dry, cool place.
- Incompatible materials to avoid are strong oxidizing agents.

Section 4: Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **4-Hydroxy-1-indanone**:

PPE Type	Specification	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.	
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Fire/flammable resistant and impervious clothing is recommended.	
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a particulates filter conforming to EN 143, or a NIOSH/MSHA approved respirator.	

Section 5: First Aid and Emergency Procedures

In case of exposure, the following first-aid measures should be taken:

Exposure Route	First Aid Measures	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Seek medical attention if you feel unwell.	
Skin Contact	Immediately wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical help.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.	

Fire-Fighting Measures:

- Suitable extinguishing agents: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Protective equipment: Wear a self-contained breathing apparatus and full protective gear.
- Hazards: During a fire, irritating and toxic gases such as carbon monoxide and carbon dioxide may be generated.

Section 6: Accidental Release Measures

In the event of a spill, follow these procedures:

- Ensure adequate ventilation and wear appropriate personal protective equipment.
- Avoid dust formation and breathing dust.
- Sweep up the spilled material and shovel it into suitable containers for disposal.
- Wash the spill site after material pickup is complete.
- Do not let the product enter drains.
- Dispose of the waste in a manner consistent with federal, state, and local regulations.

Section 7: Experimental Workflow Visualization

The following diagram illustrates a general workflow for handling a chemical spill, a critical safety protocol in any laboratory setting.



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Caption: General workflow for handling a chemical spill.

This guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier before handling **4-Hydroxy-1-indanone**.

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References

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